

# Phomalactone Acetate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Phomalactone acetate*

Cat. No.: *B15193525*

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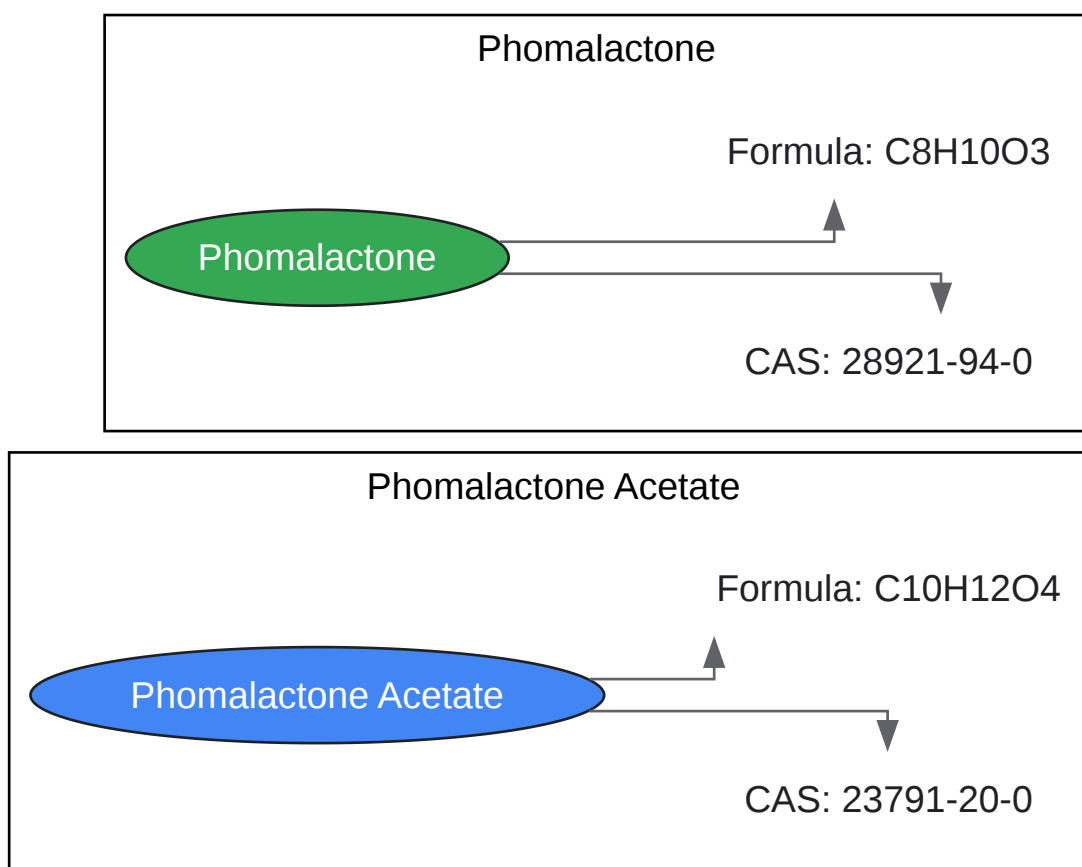
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Phomalactone acetate**, a compound of interest in various scientific domains. This document outlines its fundamental chemical properties, available biological activity data, and other pertinent information for research and development.

## Core Chemical Identifiers

Identifier	Value
CAS Number	23791-20-0[1][2]
Molecular Formula	C10H12O4[1][2]
Molecular Weight	196.2 g/mol [1]
Synonyms	(+)-Acetylphomalactone, (5S,6S)-5-(acetyloxy)-5,6-dihydro-6-(1E)-1-propen-1-yl-2H-pyran-2-one[1][2]

Diagram of Logical Relationships



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Caption: Core identifiers for **Phomalactone Acetate** and its related compound, Phomalactone.

Further in-depth information regarding the experimental protocols, signaling pathways, and comprehensive biological activity of **Phomalactone acetate** is currently being compiled and will be made available in subsequent updates to this guide. The information provided above serves as the foundational data for this compound. Researchers are encouraged to use the provided CAS number for specific database searches.

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## References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. PHOMALACTONE ACETATE [drugfuture.com]
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